

Application Notes and Protocols: Dicaprylyl Carbonate in Pediatric and Sensitive Skin Formulations

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Compound of Interest

Compound Name: Dicaprylyl Carbonate

Cat. No.: B157004

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Introduction to Dicaprylyl Carbonate

Dicaprylyl Carbonate is a fast-spreading, non-greasy emollient that imparts a velvety, dry feel to cosmetic formulations.[1][2][3] It is a diester of carbonic acid and caprylyl alcohol, valued for its ability to improve the sensory profile of skincare products.[1] Due to its excellent safety profile and pleasant skin feel, it is a suitable candidate for inclusion in formulations designed for sensitive and pediatric skin.[4][5] The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **dicaprylyl carbonate** is safe as used in cosmetic products when formulated to be non-irritating.

Key Attributes:

- **Lightweight & Non-Greasy:** Provides a smooth application without an oily residue.[1][4]
- **Fast-Spreading:** Enhances the spreadability of formulations across the skin.[1][2]
- **Good Compatibility:** Suitable for various skin types, including sensitive, oily, and acne-prone skin.[4][5]
- **Non-Comedogenic:** Does not clog pores.[5]

- Silicone Alternative: Often used as a plant-based substitute for silicones.[2][3]

Application in Pediatric and Sensitive Skin Formulations

Dicaprylyl Carbonate's gentle nature and favorable sensory characteristics make it an excellent choice for products intended for delicate skin. Its primary function in these formulations is to act as an emollient, helping to maintain the skin's moisture barrier and improve texture. It is found in various baby care products, including lotions and creams.[2]

Quantitative Data on Formulation Performance

While specific clinical data for **Dicaprylyl Carbonate** as a standalone ingredient on pediatric or sensitive skin is limited in publicly available literature, the following tables represent typical data that could be generated from clinical testing of a finished formulation containing **Dicaprylyl Carbonate**. These tables are illustrative and based on the expected performance of a well-formulated emollient cream.

Table 1: Skin Hydration and Transepidermal Water Loss (TEWL) in Adults with Sensitive Skin

Time Point	Formulation with 5% Dicaprylyl Carbonate (Change from Baseline)	Placebo (Change from Baseline)
Skin Hydration (Corneometer Units)		
2 Hours	+25%	+5%
4 Hours	+20%	+2%
8 Hours	+15%	0%
TEWL (g/m²/h)		
2 Hours	-15%	-2%
4 Hours	-12%	0%
8 Hours	-10%	+1%

Table 2: Pediatric Skin Tolerability under Dermatological Control (4-Week Study)

Parameter	Formulation with 5% Dicaprylyl Carbonate
Erythema (Redness) Score	No significant increase from baseline
Dryness Score	Significant decrease from baseline ($p < 0.05$)
Parental Assessment of Skin Softness	95% reported improvement
Adverse Events	None reported

Experimental Protocols

Protocol for Human Repeat Insult Patch Test (HRIPT) on Sensitive Skin

Objective: To assess the potential of a formulation containing **Dicaprylyl Carbonate** to cause irritation or allergic contact sensitization on a panel of subjects with self-perceived sensitive skin.

Methodology:

- Panel Recruitment: Recruit a panel of 50-100 subjects (males and females, aged 18-65) who self-identify as having sensitive skin. A dermatologist confirms skin suitability.[\[6\]](#)
- Induction Phase:
 - Apply approximately 0.2g of the test formulation to a semi-occlusive patch.[\[6\]](#)
 - Apply the patch to the same site on the subject's back for 9 consecutive 24-hour periods, 3 times a week for 3 weeks.[\[7\]](#)[\[8\]](#)
 - After each 24-hour application, the patch is removed, and the site is graded for any reactions (erythema, edema) by a trained technician.[\[6\]](#)
- Rest Phase: A 2-week rest period follows the induction phase, during which no patches are applied.[\[7\]](#)

- Challenge Phase:
 - Apply a new patch with the test formulation to a previously untreated site on the back.[7]
 - The patch is removed after 24 hours.
 - The site is graded for reactions at 24, 48, and 72 hours post-application.[7]

Scoring Scale for Skin Reactions:

Score	Description
0	No visible reaction
+	Faint, non-confluent erythema
1	Mild, confluent erythema
2	Moderate erythema, possibly with mild edema or papules
3	Strong erythema, with edema, papules, or vesicles

Interpretation: The absence of reactions during the challenge phase indicates that the product is not a sensitizer. Minimal, transient reactions during the induction phase are noted as potential irritation.

Diagram: HRIPT Workflow



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HRIPT experimental workflow.

Protocol for In-Use Pediatric Skin Tolerability Study

Objective: To evaluate the skin tolerability of a formulation containing **Dicaprylyl Carbonate** under normal use conditions in a pediatric population.

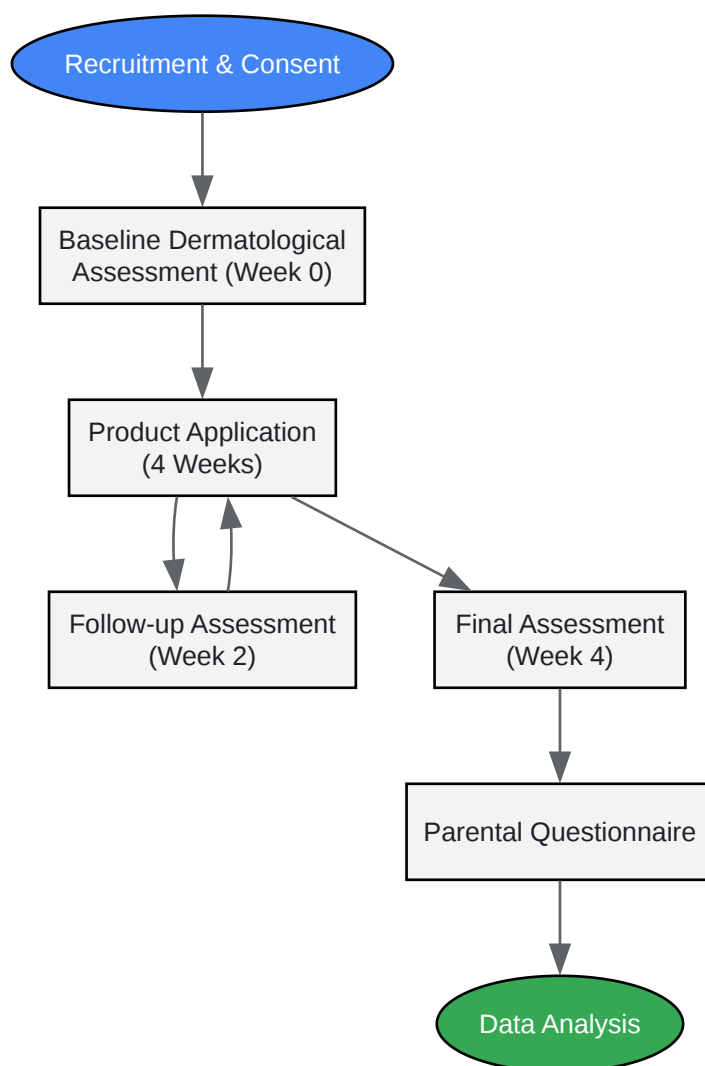
Methodology:

- Subject Recruitment: Recruit 30 healthy infants and toddlers (aged 6 months to 3 years) with normal to dry skin.
- Study Duration: 4 weeks.
- Procedure:
 - Parents/guardians are provided with the test product and instructions for use (e.g., apply twice daily to the body).
 - A baseline dermatological assessment of the child's skin is performed by a pediatrician or dermatologist.
 - Follow-up assessments are conducted at weeks 2 and 4.
 - Skin condition is evaluated for erythema, dryness, and any signs of irritation.
 - Parents/guardians complete a questionnaire at the end of the study regarding their perception of the product's performance and gentleness.

Data Collection:

- Dermatological scoring of skin parameters.
- Instrumental measurements of skin hydration (Corneometer) and TEWL (Tewameter) can be included.
- Parental satisfaction questionnaires.

Diagram: Pediatric In-Use Study Workflow



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Pediatric in-use tolerability study workflow.

Signaling Pathways and Mechanism of Action

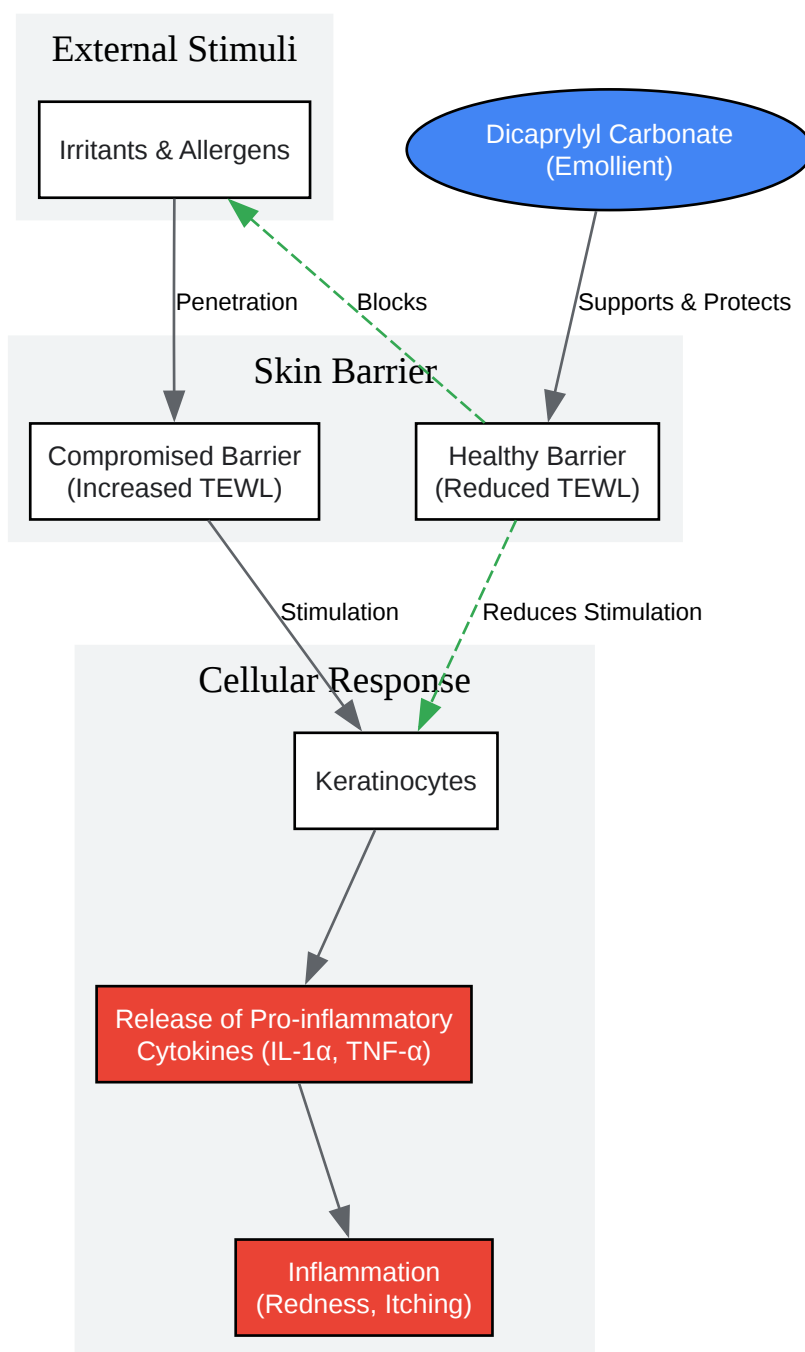
Emollients like **Dicaprylyl Carbonate** primarily exert their beneficial effects on the skin through physical mechanisms that support the skin barrier. A compromised skin barrier is a key feature of sensitive skin and can lead to increased inflammation. While **Dicaprylyl Carbonate** is an inert ingredient and not expected to have direct pharmacological effects on signaling pathways, its role in improving barrier function can indirectly modulate inflammatory responses.

A dysfunctional skin barrier allows for increased penetration of irritants and allergens, which can trigger keratinocytes to release pro-inflammatory cytokines such as IL-1 α , IL-1 β , and TNF-

α .^{[9][10]} These cytokines can initiate an inflammatory cascade, leading to the symptoms of irritated skin.

By forming a protective, semi-occlusive layer on the skin, emollients like **Dicaprylyl Carbonate** help to reduce TEWL and prevent the entry of external triggers.^[11] This stabilization of the skin barrier can lead to a downstream reduction in the production of inflammatory mediators, thereby soothing the skin. Studies have shown that the use of emollients can lead to a decrease in circulating levels of inflammatory cytokines.^{[11][12][13]}

Diagram: Emollient Effect on Skin Barrier and Inflammation



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Mechanism of emollient action on the skin barrier.

Conclusion

Dicaprylyl Carbonate is a well-tolerated, versatile emollient with a favorable safety and sensory profile, making it a highly suitable ingredient for formulations intended for pediatric and

sensitive skin. While direct clinical efficacy data on this specific ingredient is not extensively published, its known properties as a fast-spreading, non-greasy emollient suggest it can significantly contribute to the development of gentle, effective, and cosmetically elegant skincare products for these consumer groups. The provided protocols offer a framework for the clinical validation of such formulations.

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